

Personal protective equipment for handling **NSC73306**

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Compound of Interest

Compound Name: NSC73306

Cat. No.: B15600993

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Essential Safety and Handling Guide for **NSC73306**

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the thiosemicarbazone derivative **NSC73306**, a compound investigated for its potential to circumvent multidrug resistance in cancer.^[1] Adherence to these procedural steps is critical for minimizing exposure risks and ensuring a safe laboratory environment.

Hazard Identification and Classification

NSC73306 is classified with significant health hazards that necessitate stringent safety protocols. According to safety data sheets, the compound is identified with the following GHS classifications:

- Acute Toxicity, Oral (Category 3): Toxic if swallowed.^[2]
- Germ Cell Mutagenicity (Category 1B): May cause genetic defects.^[2]

Hazard Statement	GHS Classification	Precautionary Statement Codes
H301: Toxic if swallowed	Acute Toxicity, Oral (Category 3)	P264, P270, P301 + P310 + P330
H340: May cause genetic defects	Germ Cell Mutagenicity (Category 1B)	P201, P202, P280, P308 + P313

Data sourced from Sigma-Aldrich Safety Data Sheet.[\[2\]](#)

Personal Protective Equipment (PPE)

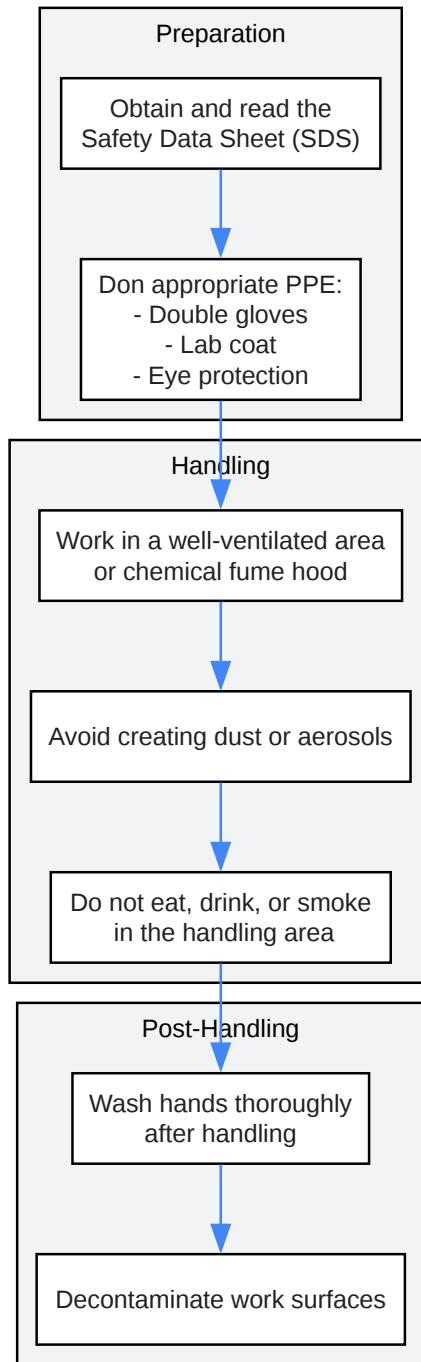
Due to the hazardous nature of **NSC73306**, the use of appropriate personal protective equipment is mandatory to prevent exposure.

PPE Category	Item	Specification
Hand Protection	Gloves	Double chemotherapy gloves are recommended for maximum protection. [3]
Eye/Face Protection	Safety Glasses/Face Shield	Wear safety goggles with side-shields or a face shield. [4]
Skin and Body Protection	Protective Clothing	Wear impervious clothing, such as a lab coat. [4]

Operational Plan: Safe Handling Procedures

A systematic approach to handling **NSC73306** is crucial to mitigate risks. The following workflow outlines the key steps from preparation to post-handling.

NSC73306 Handling Workflow

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Caption: Workflow for the safe handling of **NSC73306**.

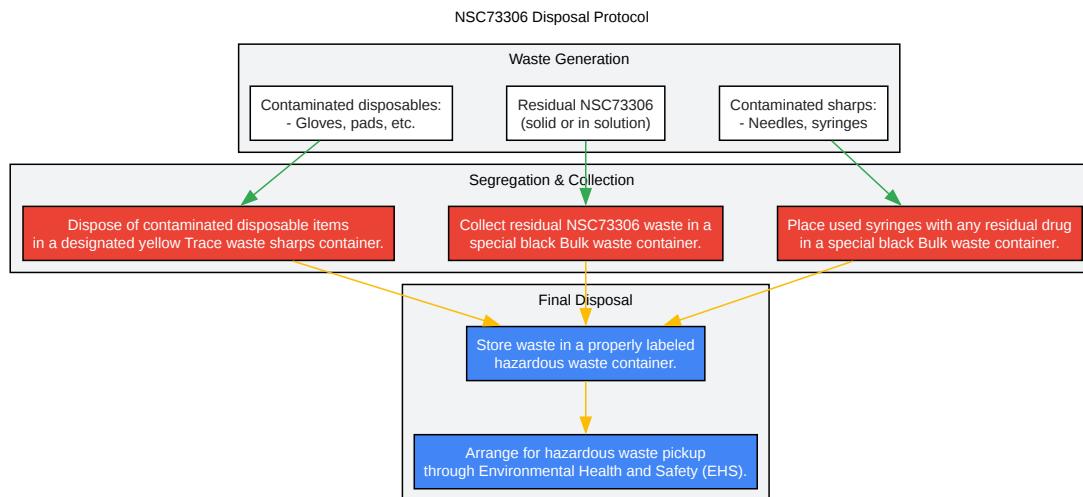
Emergency Procedures

In case of accidental exposure, immediate and appropriate first aid measures are critical.

Exposure Route	First Aid Measures
If Swallowed	Immediately call a POISON CENTER or doctor. Rinse mouth. [2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation or rash occurs, get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [4]
If Inhaled	Remove victim to fresh air and keep at rest in a position comfortable for breathing. [4]

Disposal Plan

Proper disposal of **NSC73306** and contaminated materials is essential to prevent environmental contamination and potential exposure to others. As an antineoplastic and cytotoxic drug, it must be disposed of as hazardous waste.[\[3\]](#)



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Caption: Protocol for the disposal of **NSC73306** waste.

Key Disposal Guidelines:

- Contaminated Items: Dispose of contaminated disposable items, such as gloves and absorbent pads, in a designated yellow trace waste sharps container.^[3] This container should then be packed in a biohazard waste box for disposal.^[3]
- Bulk Waste: Any syringe containing even a small volume of the drug (e.g., 0.1 ml) must be disposed of as hazardous chemical waste in a special black "Bulk" waste container, not in a regular sharps container.^[3]

- Waste Segregation: Do not mix antineoplastic drug waste with other laboratory wastes.[3]
- Labeling and Pickup: All waste containers must be properly labeled as hazardous waste.[3] When a container is full or no longer in use, a hazardous waste pick-up should be requested from your institution's Environmental Health and Safety (EHS) department.[3]
- Prohibited Disposal: Do not dispose of **NSC73306** or its solutions down the drain.[5]

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